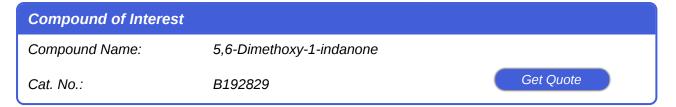


Molecular weight of 5,6-Dimethoxy-1-indanone

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to 5,6-Dimethoxy-1-indanone

Introduction

5,6-Dimethoxy-1-indanone is an organic compound that belongs to the indanone class.[1] It is characterized by an indanone core structure with two methoxy groups attached at the 5th and 6th positions of the benzene ring.[1] This compound serves as a valuable building block in organic synthesis, particularly in the pharmaceutical industry.[1][2] It is a key intermediate in the preparation of various pharmaceuticals, including the Alzheimer's disease drug, Donepezil.[2] [3] Additionally, it has applications in the fragrance industry and in the synthesis of novel compounds with potential antimicrobial activity.[1][4] Thiosemicarbazone derived from **5,6-dimethoxy-1-indanone** has been shown to inhibit bovine viral diarrhea virus infection.[2]

Chemical and Physical Properties

A summary of the key quantitative data for **5,6-Dimethoxy-1-indanone** is presented below.



Property	Value	Source
Molecular Formula	C11H12O3	[5][6][7][8][9]
Molecular Weight	192.21 g/mol	[5][6][7]
CAS Number	2107-69-9	[2][7][9]
Appearance	White to light yellow or off- white crystalline solid/powder	[2]
Melting Point	118-120 °C	[7]
IUPAC Name	5,6-dimethoxy-2,3-dihydroinden-1-one	[5][6]

Spectroscopic Data

Various spectroscopic data for **5,6-Dimethoxy-1-indanone** are available, which are crucial for its characterization:

- Mass Spectrometry: Data from GC-MS is available.
- Infrared (IR) Spectroscopy: FTIR and ATR-IR spectra have been recorded.[5][8]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H NMR and 13C NMR spectra are available for structural elucidation.[4][10]

Experimental Protocols Synthesis of 5,6-Dimethoxy-1-indanone

An improved and industrially viable process for the preparation of **5,6-dimethoxy-1-indanone** involves the intramolecular Friedel-Crafts reaction of 3-chloro-3',4'-dimethoxypropiophenone.[3]

Materials:

- 3-chloro-3',4'-dimethoxypropiophenone
- Sulfuric acid



- Ice water
- Toluene
- Sodium bicarbonate solution
- Methanol

Procedure:

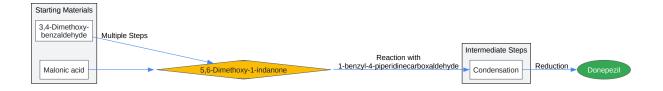
- 3-chloro-3',4'-dimethoxypropiophenone is added to sulfuric acid under an inert atmosphere. [3]
- The reaction mixture is stirred at a controlled temperature (e.g., 55-59°C) for a specific duration (e.g., 8 hours).[3] The progress of the reaction can be monitored using techniques like Thin Layer Chromatography (TLC).[3]
- After the reaction is complete, the mixture is cooled and then carefully poured into ice water.

 [3]
- The product is extracted from the aqueous solution using an organic solvent such as toluene.[3]
- The organic layer is washed with water and then with a sodium bicarbonate solution to neutralize any remaining acid.[3]
- The organic solvent is distilled off to obtain the crude product.[3]
- The crude **5,6-dimethoxy-1-indanone** can be purified by recrystallization from a suitable solvent like methanol.[2] The purified product is then dried under vacuum.[3]

Visualization of Synthetic Pathway

The following diagram illustrates the role of **5,6-Dimethoxy-1-indanone** as a key intermediate in the synthesis of Donepezil.





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